

Technical Guide: Physicochemical Properties of 2,3,4-Trifluorobenzoyl Chloride

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Compound of Interest

Compound Name: *2,3,4-Trifluorobenzoyl chloride*

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Introduction

2,3,4-Trifluorobenzoyl chloride, with the chemical formula $C_7H_2ClF_3O$, is a halogenated aromatic acyl chloride.^[1] Its structural features, including the reactive acyl chloride group and the trifluorinated benzene ring, make it a significant intermediate in organic synthesis. This compound serves as a crucial building block in the development of novel pharmaceuticals and agrochemicals, where the incorporation of fluorine atoms can enhance metabolic stability and biological activity.^[1] This guide provides a concise overview of its key physical properties, boiling point, and density, along with generalized experimental protocols for their determination and a typical synthesis workflow.

Physical and Chemical Properties

2,3,4-Trifluorobenzoyl chloride is a colorless liquid with a characteristic pungent odor.^[2] It is insoluble in water but soluble in common organic solvents such as ether, acetone, and dichloromethane.^[2]

Data Summary

The experimentally determined and calculated physical properties of **2,3,4-Trifluorobenzoyl chloride** are summarized in the table below for quick reference.

Property	Value	Conditions
Boiling Point	144 °C	Not specified
143-144 °C	at 130 mmHg	
Density	1.522 g/mL	at 25 °C

Data sourced from ChemBK.[[2](#)]

Experimental Protocols

Precise determination of physical properties is fundamental for the characterization and quality control of chemical compounds. Below are detailed, generalized methodologies for determining the boiling point and density of liquid compounds like **2,3,4-Trifluorobenzoyl chloride**.

Boiling Point Determination by Distillation Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Distillation is a common and accurate method for determining the boiling point of a liquid sample.[[3](#)]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or sand bath[[4](#)]
- Boiling chips or a magnetic stir bar[[4](#)]

Procedure:

- Place a small volume (e.g., 5 mL) of **2,3,4-Trifluorobenzoyl chloride** into the distillation flask, along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[4]
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is distilling.[4]
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor condenses in the condenser.
- The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively distilling and condensing into the receiving flask.[3][4]
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Density Determination by Mass and Volume Measurement

Density is an intrinsic property of a substance, defined as its mass per unit volume.[5]

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer[6]
- Thermometer

Procedure:

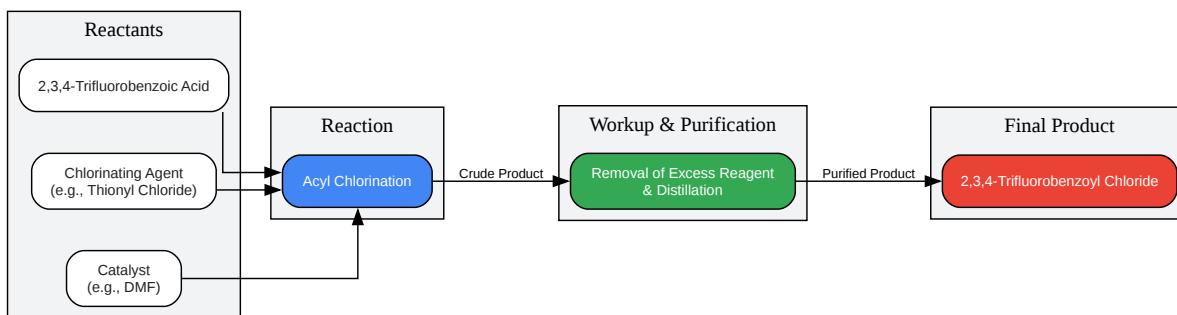
- Measure the mass of a clean, dry graduated cylinder or pycnometer using an analytical balance.[6]
- Add a known volume of **2,3,4-Trifluorobenzoyl chloride** to the graduated cylinder or fill the pycnometer. Record the volume precisely. When using a graduated cylinder, read the volume

from the bottom of the meniscus.[6]

- Measure the total mass of the container and the liquid.[6]
- Subtract the mass of the empty container to determine the mass of the liquid.[6]
- Calculate the density by dividing the mass of the liquid by its volume.[7]
- Record the temperature at which the measurement was taken, as density is temperature-dependent.[6]

Synthesis Workflow

2,3,4-Trifluorobenzoyl chloride is typically synthesized from its corresponding carboxylic acid, 2,3,4-Trifluorobenzoic acid. Common chlorinating agents for this conversion include thionyl chloride (SOCl_2), oxalyl chloride ($(\text{COCl})_2$), and triphosgene.[8] The following diagram illustrates a general workflow for the synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride, which is analogous to the synthesis of **2,3,4-Trifluorobenzoyl chloride**.



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Caption: General experimental workflow for the synthesis of **2,3,4-Trifluorobenzoyl chloride**.

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